

Essential Safety and Logistical Information for Handling JH295 Hydrate

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Compound of Interest

Compound Name: JH295 hydrate

Cat. No.: B8118179

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **JH295 Hydrate**

This document provides crucial procedural guidance for the safe handling, operation, and disposal of **JH295 hydrate**, a potent and irreversible Nek2 kinase inhibitor intended for research use only. Given the nature of this compound, adherence to stringent safety protocols is paramount to ensure personnel safety and mitigate environmental contamination. The following information is a synthesis of best practices for handling potent chemical compounds and should be supplemented by a thorough review of the official Safety Data Sheet (SDS) and your institution's specific safety protocols.

Quantitative Data Summary

Property	Value	Reference
CAS Number	2714087-26-8	--INVALID-LINK--
Molecular Formula	C ₁₈ H ₁₈ N ₄ O ₃ (as hydrate)	Inferred from non-hydrate
Molecular Weight	338.36 g/mol (as hydrate)	Inferred from non-hydrate
Form	Solid	--INVALID-LINK--
Storage	Store at -20°C as a solid. Solutions should be prepared fresh and used promptly as the compound is unstable in solution.	--INVALID-LINK--[1], --INVALID-LINK--
Solubility	Soluble in DMSO.	--INVALID-LINK--[2]

Operational Plan: Step-by-Step Handling Procedures

I. Engineering Controls and Personal Protective Equipment (PPE)

Due to the potent nature of **JH295 hydrate**, all handling procedures must be conducted in a designated area with appropriate engineering controls to minimize exposure.

- Primary Engineering Control: A certified chemical fume hood is mandatory for all manipulations of solid **JH295 hydrate** and its solutions.
- Personal Protective Equipment (PPE): A comprehensive PPE ensemble is required at all times when handling this compound.
 - Eye Protection: Chemical safety goggles with side shields are essential.
 - Hand Protection: Double gloving with nitrile gloves is recommended. Gloves should be changed immediately upon any sign of contamination.
 - Body Protection: A fully buttoned lab coat, preferably a disposable one, should be worn.

- Respiratory Protection: For procedures with a high risk of aerosolization, a properly fitted respirator may be necessary, as determined by a risk assessment.

II. Experimental Workflow

- Preparation:
 - Before handling, ensure that the chemical fume hood is functioning correctly and that all necessary PPE is donned.
 - Prepare a designated workspace within the fume hood by lining it with absorbent, disposable bench paper.
 - Have all necessary equipment and reagents, including a dedicated waste container, within the fume hood before starting.
- Weighing and Solution Preparation:
 - Weigh the solid **JH295 hydrate** within the chemical fume hood. Use a microbalance with a draft shield to minimize air currents.
 - To prepare solutions, add the solvent (e.g., DMSO) to the vial containing the pre-weighed solid. Cap the vial securely and mix gently until dissolved. As the compound is unstable in solution, prepare only the amount needed for immediate use.[\[1\]](#)
- Experimental Use:
 - Conduct all experimental procedures involving **JH295 hydrate** within the chemical fume hood.
 - Avoid direct contact with the solid compound and its solutions. Use appropriate tools (e.g., spatulas, pipettes) for all transfers.
- Post-Experiment Decontamination:
 - Upon completion of the experiment, decontaminate all surfaces and non-disposable equipment that may have come into contact with **JH295 hydrate**. A common procedure is to wipe surfaces with a suitable solvent (e.g., 70% ethanol) followed by a cleaning agent.

- Dispose of all cleaning materials as hazardous waste.

Disposal Plan: Step-by-Step Procedures

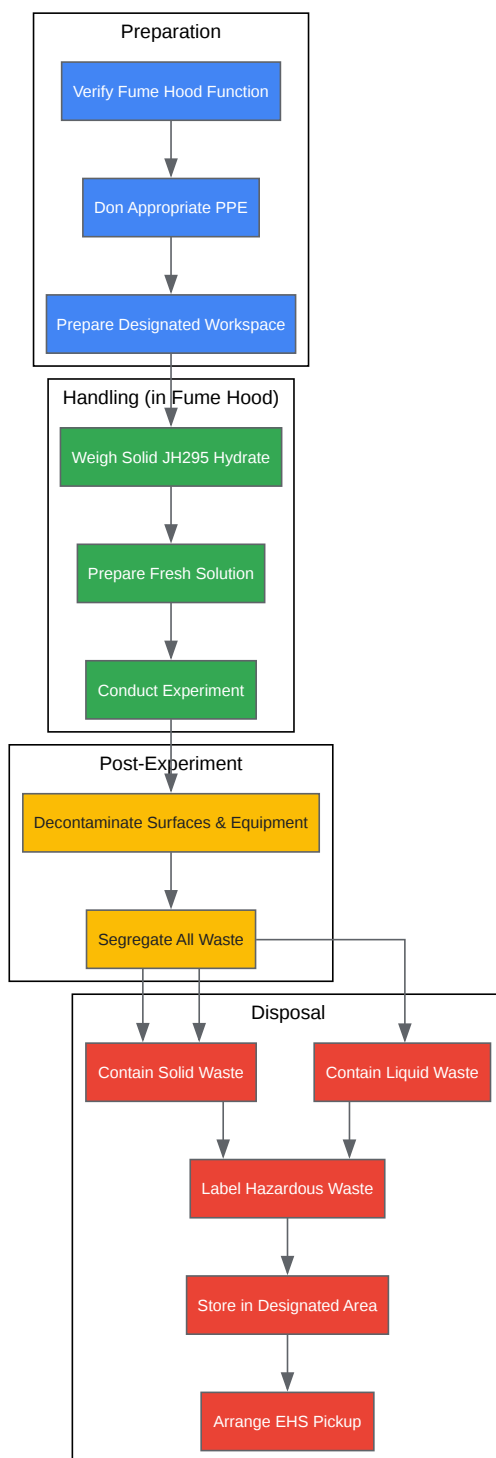
The disposal of **JH295 hydrate** and any associated waste must be handled with extreme care to prevent environmental contamination and ensure compliance with local and federal regulations.

- Waste Segregation:
 - At the point of generation, segregate all waste contaminated with **JH295 hydrate** from other laboratory waste streams. This includes:
 - Unused or expired solid **JH295 hydrate**.
 - Solutions containing **JH295 hydrate**.
 - Contaminated consumables (e.g., pipette tips, vials, gloves, bench paper).
- Waste Containment:
 - Solid Waste: Place all contaminated solid waste into a designated, robust, and sealable hazardous waste container.
 - Liquid Waste: Collect all solutions containing **JH295 hydrate** in a dedicated, leak-proof, and shatter-resistant container. Keep the container closed when not in use.
- Waste Labeling:
 - Clearly label all hazardous waste containers with "Hazardous Waste" and the full chemical name, "**JH295 hydrate**".
 - Include the approximate concentration and quantity of the waste.
 - Indicate the date of waste generation.
- Storage of Hazardous Waste:

- Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure that incompatible waste types are segregated.
- Final Disposal:
 - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Do not, under any circumstances, dispose of **JH295 hydrate** down the drain or in the regular trash.

Experimental Workflow Diagram

Safe Handling and Disposal Workflow for JH295 Hydrate



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Caption: Workflow for the safe handling and disposal of **JH295 hydrate**.

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References

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